

Proper Disposal of Diethylglycine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Diethylglycine

Cat. No.: B167607

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Essential guidelines for the safe and compliant disposal of **Diethylglycine**, ensuring the protection of laboratory personnel and the environment.

For researchers and scientists in drug development, the proper management of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides a detailed, step-by-step procedure for the disposal of **Diethylglycine**, a versatile amino acid derivative used in pharmaceutical research and development. Adherence to these guidelines will help mitigate risks and ensure that waste is handled in a safe and environmentally responsible manner.

Pre-Disposal Safety and Hazard Assessment

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Diethylglycine**. While a specific SDS for **Diethylglycine** was not found in the immediate search, information for similar compounds like N,N-Dimethylglycine and the parent compound Glycine, along with general chemical safety principles, informs these guidelines. Always prioritize the SDS for the specific chemical you are using.

Key Hazard Considerations:

- Irritant: N,N-**Diethylglycine** is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[1]

- Solid Form: **Diethylglycine** is typically a white to off-white powder.[2] While not inherently a dust explosion risk in its delivered form, the accumulation of fine dust can create an explosion hazard.[3]
- Solubility: It is soluble in water.[4]

Quantitative Data Summary

The following table summarizes key data for **Diethylglycine** and a related compound, which is essential for assessing its properties for safe handling and disposal.

Property	Diethylglycine	N,N-Dimethylglycine (for comparison)	Glycine (for comparison)
Molecular Formula	C6H13NO2	C4H9NO2	C2H5NO2
Molecular Weight	131.17 g/mol [1]	Not specified	75.07 g/mol [4]
Appearance	White to off-white powder[2]	Not specified	White powder solid[4]
Solubility in Water	Soluble[4]	Not specified	Soluble[4]
pH	Not specified	Not specified	5.9-6.4 (5% aqueous solution)[4]
Primary Hazards	Irritant[1]	Harmful if swallowed[3]	Not classified as hazardous

Detailed Disposal Protocol

The disposal of **Diethylglycine** must be conducted in accordance with federal, state, and local environmental regulations. The Resource Conservation and Recovery Act (RCRA) governs the management of hazardous waste.[5][6]

Step 1: Segregation of Waste

Proper segregation is the first and most critical step in chemical waste management.[5][7][8]

- Solid Waste: Collect un-used or contaminated solid **Diethylglycine** in a designated, properly labeled hazardous waste container.[8]
- Liquid Waste: Solutions containing **Diethylglycine** should be collected in a separate, compatible liquid waste container. Do not mix with other incompatible waste streams, such as strong acids or bases.[7]
- Contaminated Labware: Sharps, such as needles and broken glass, must be placed in a designated sharps container.[8] Other contaminated labware like gloves and wipes should be collected in a separate, clearly labeled container for solid chemical waste.[6]

Step 2: Container Management

The choice and handling of waste containers are crucial to prevent leaks and accidents.[5]

- Compatibility: Ensure the waste container is chemically compatible with **Diethylglycine**. High-density polyethylene (HDPE) containers are generally suitable.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Diethylglycine**"), and the associated hazards (e.g., "Irritant").[7]
- Closure: Keep waste containers tightly sealed except when adding waste.[6][7]

Step 3: Storage

Waste must be stored safely in a designated Satellite Accumulation Area (SAA) within the laboratory.[6]

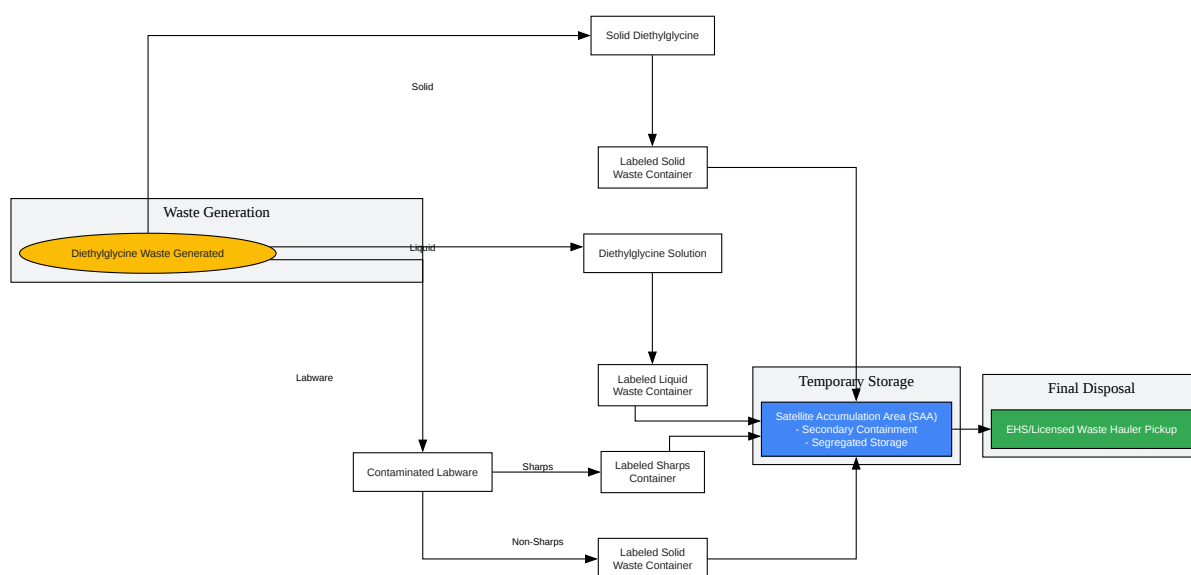
- Location: The SAA should be at or near the point of generation and under the control of laboratory personnel.[5]
- Secondary Containment: Store liquid waste containers in secondary containment trays to capture any potential leaks.[5][7]
- Segregation: Do not store incompatible chemicals together.[5]

Step 4: Disposal and Removal

- Do Not Dispose Down the Drain: **Diethylglycine** should not be disposed of down the sanitary sewer.[\[9\]](#)
- Professional Disposal Service: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[6\]](#)[\[10\]](#)
- Empty Containers: An empty container that has held **Diethylglycine** should be triple-rinsed with a suitable solvent (such as water). The rinsate must be collected and disposed of as hazardous waste.[\[10\]](#) After rinsing, deface the label and dispose of the container as regular trash or according to your institution's guidelines.[\[9\]](#)[\[10\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Diethylglycine**.



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